

Chemical structure and composition of oligomeric proanthocyanidins (OPCs) in grape seeds.

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Compound of Interest

Compound Name: Grape Seed P.E.

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An In-Depth Technical Guide to the Chemical Structure and Composition of Oligomeric Proanthocyanidins (OPCs) in Grape Seeds

Introduction

Oligomeric proanthocyanidins (OPCs), also known as condensed tannins, are a class of polyphenolic bioflavonoids ubiquitously found in the plant kingdom.[1] They are particularly abundant in grape seeds (*Vitis vinifera*), which are significant by-products of the winemaking and grape juice industries.[2] OPCs are defined as oligomers and polymers of flavan-3-ol monomeric subunits.[3] Grape seed extract (GSE) is a rich source of these compounds, primarily composed of monomers like catechin and epicatechin, gallic acid, and their oligomeric and polymeric proanthocyanidins.[4] Due to their potent antioxidant properties and potential health benefits, grape seed OPCs are a subject of intense research in the pharmaceutical, nutraceutical, and cosmetic industries.[5][6] This guide provides a detailed technical overview of their chemical structure, composition, and the experimental protocols used for their analysis.

Chemical Structure of Grape Seed OPCs

The chemical architecture of OPCs is complex, characterized by the type of constituent monomers, the nature of the linkages between them, and the overall degree of polymerization.

Monomeric Units

The fundamental building blocks of grape seed OPCs are flavan-3-ol units. The most common monomers include:

- (+)-Catechin
- (-)-Epicatechin

These monomers can also be esterified with gallic acid, typically at the C3 hydroxyl group, to form galloylated derivatives such as:

- (-)-Epicatechin-3-O-gallate[4]

Interflavan Linkages

The flavan-3-ol units are covalently linked to form dimers, trimers, and higher-order polymers. [7] In grape seeds, the predominant linkage is the B-type, which is a single carbon-carbon bond. [4] This bond most commonly forms between the C4 position of the upper unit and the C8 position of the lower unit (C4 → C8), with C4 → C6 linkages being less frequent. [4]

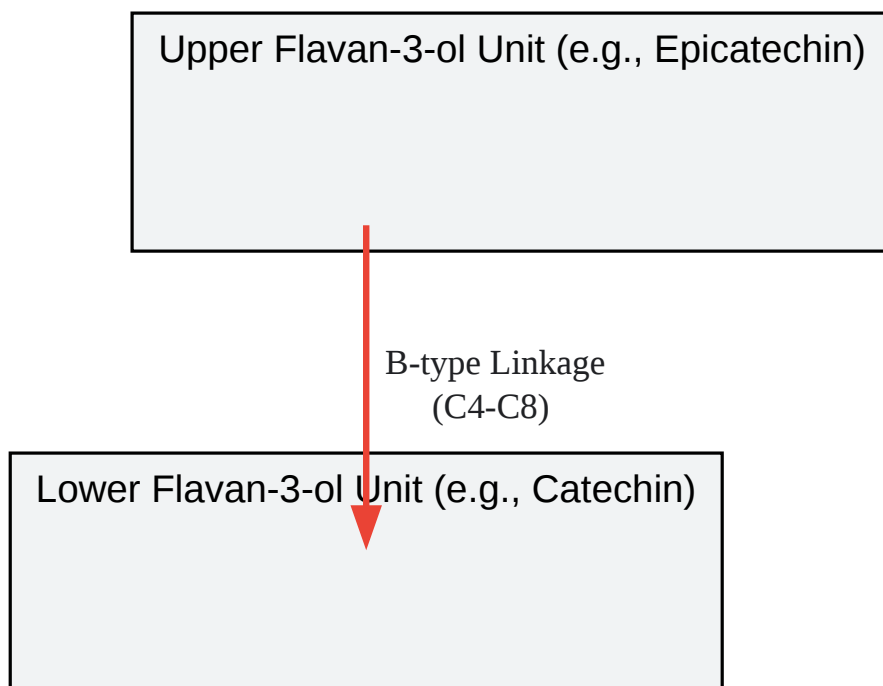
A-type linkages, which feature an additional ether bond (C2–O–C7) alongside the C-C bond, are also found in nature but are less common in grape seed OPCs. [3][8]

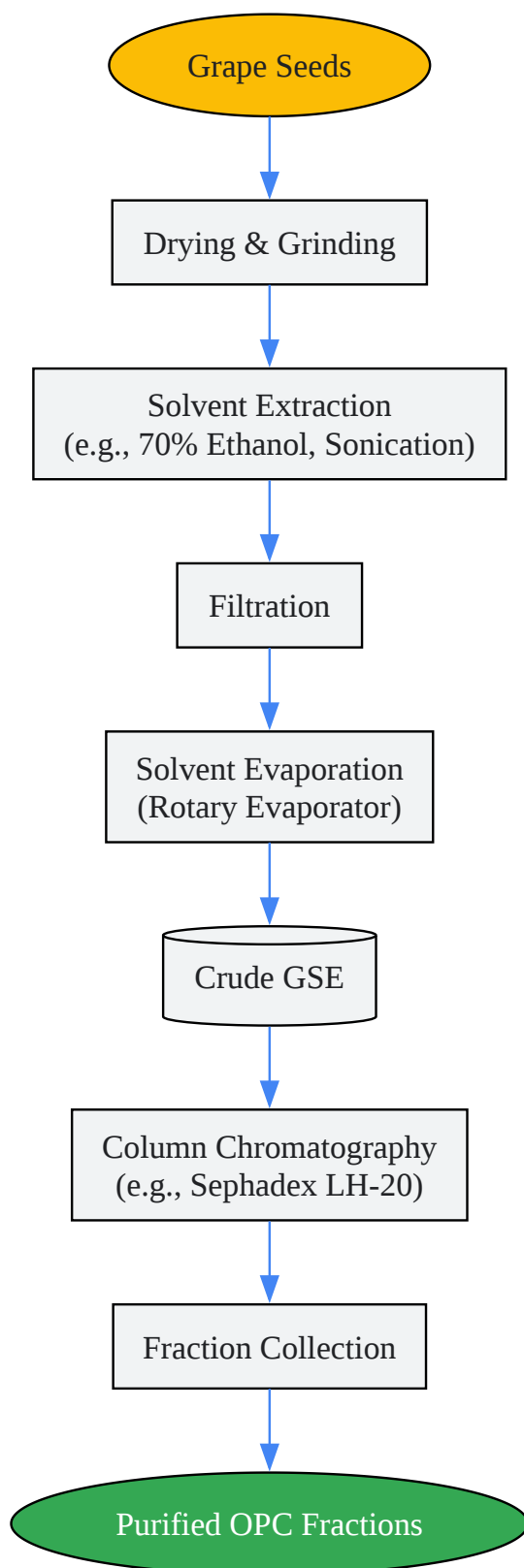
Degree of Polymerization (DP)

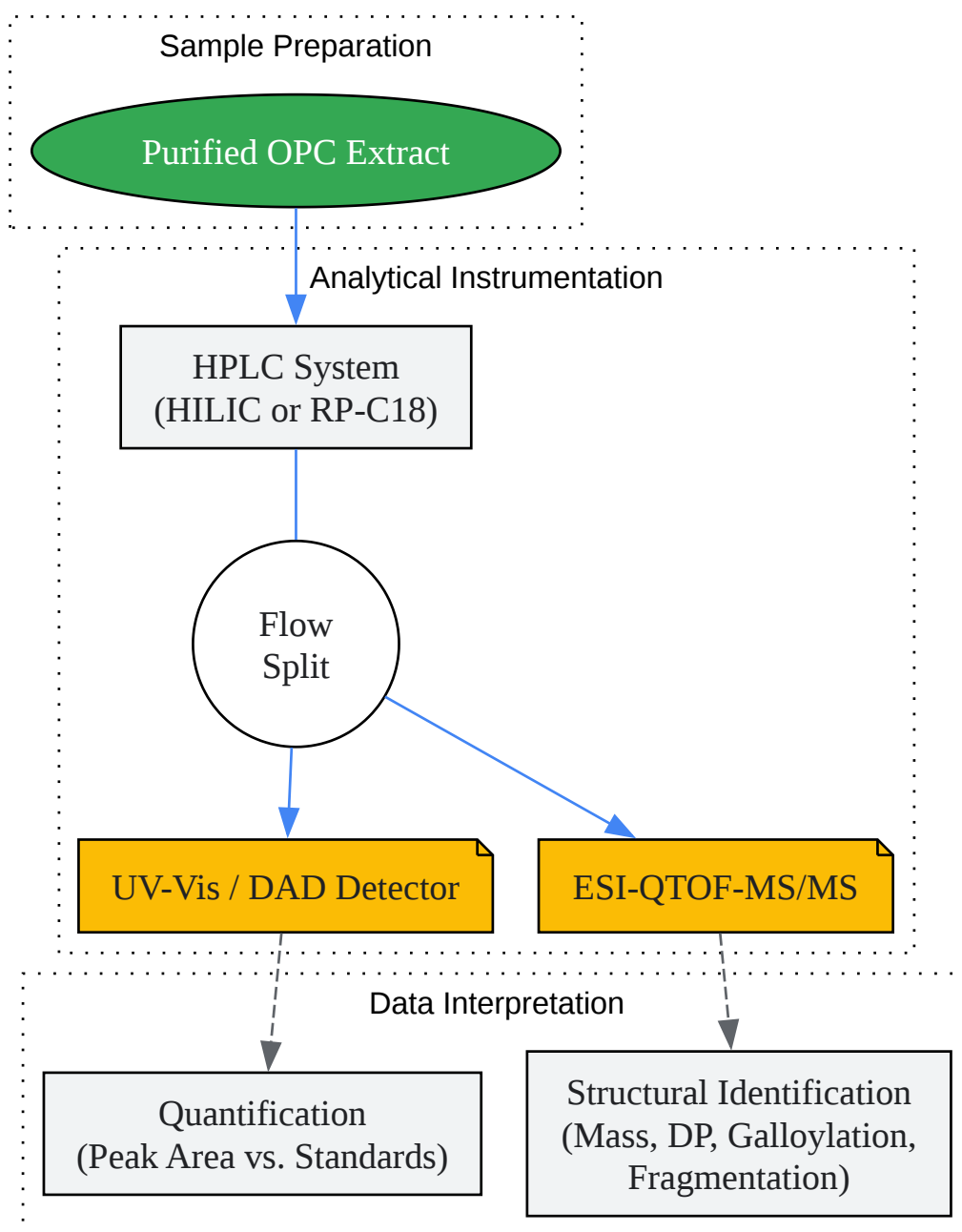
The degree of polymerization refers to the number of monomeric units in a proanthocyanidin chain. The classification is generally as follows:

- Oligomeric Proanthocyanidins (OPCs): Typically defined as having a DP of 2 to 4 or 5. [7]
- Polymeric Proanthocyanidins (PPCs): Chains with a DP greater than 4 or 5. [7][9]

The structural formula for a common B-type procyanidin dimer is illustrated below.







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